

# An In-depth Technical Guide to 4-Amino-5-bromo-2-chloropyrimidine

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## Compound of Interest

Compound Name: 4-Amino-5-bromo-2-chloropyrimidine

Cat. No.: B1273702

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This technical guide provides a comprehensive overview of the chemical properties, synthesis, and applications of **4-Amino-5-bromo-2-chloropyrimidine**, tailored for researchers, scientists, and professionals in drug development.

## Core Chemical Properties

**4-Amino-5-bromo-2-chloropyrimidine** is a heterocyclic compound that serves as a crucial intermediate in organic synthesis, particularly for pharmaceuticals and agrochemicals.<sup>[1][2][3]</sup> Its distinct structure, featuring amino, bromo, and chloro functional groups, makes it a versatile building block for creating more complex molecules.<sup>[4]</sup>

## Physicochemical Properties

The fundamental physicochemical properties of **4-Amino-5-bromo-2-chloropyrimidine** are summarized in the table below.

| Property          | Value                                                      | Reference |
|-------------------|------------------------------------------------------------|-----------|
| Molecular Formula | C4H3BrClN3                                                 | [5][6]    |
| Molecular Weight  | 208.44 g/mol                                               | [5][6]    |
| Appearance        | Clear brown to purple liquid or white to pale cream powder | [5][7]    |
| Melting Point     | 187-188 °C                                                 | [1][5]    |
| Boiling Point     | 369.8 °C at 760 mmHg                                       | [5]       |
| Density           | 2.0 ± 0.1 g/cm <sup>3</sup>                                | [5]       |
| Solubility        | Slightly soluble in water                                  | [1][3][5] |
| Flash Point       | 177.5 ± 22.3 °C                                            | [5]       |
| Refractive Index  | 1.660                                                      | [5]       |
| Vapor Pressure    | 1.16E-05 mmHg at 25°C                                      | [5]       |

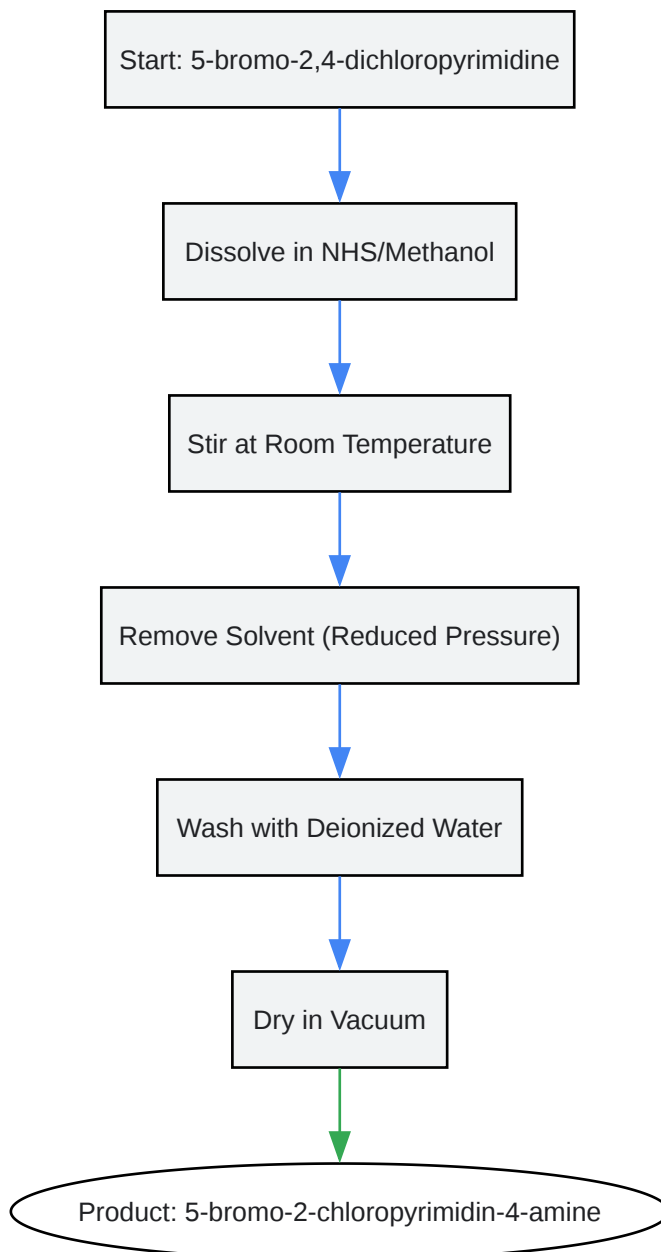
## Spectroscopic Data

While specific spectra are not widely available for direct download, typical analytical techniques used for the characterization of similar pyrimidine derivatives include IR and NMR spectroscopy.[8] For 5-bromo-2-chloropyrimidine, a related compound, various spectra including <sup>1</sup>H NMR, ATR-IR, Raman, and MS (GC) are available.[9][10]

## Synthesis and Experimental Protocols

The synthesis of **4-Amino-5-bromo-2-chloropyrimidine** typically involves the reaction of 5-bromo-2,4-dichloropyrimidine.[1][2] A general experimental workflow is outlined below.

## General Synthesis Workflow for 4-Amino-5-bromo-2-chloropyrimidine



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Caption: General Synthesis Workflow.

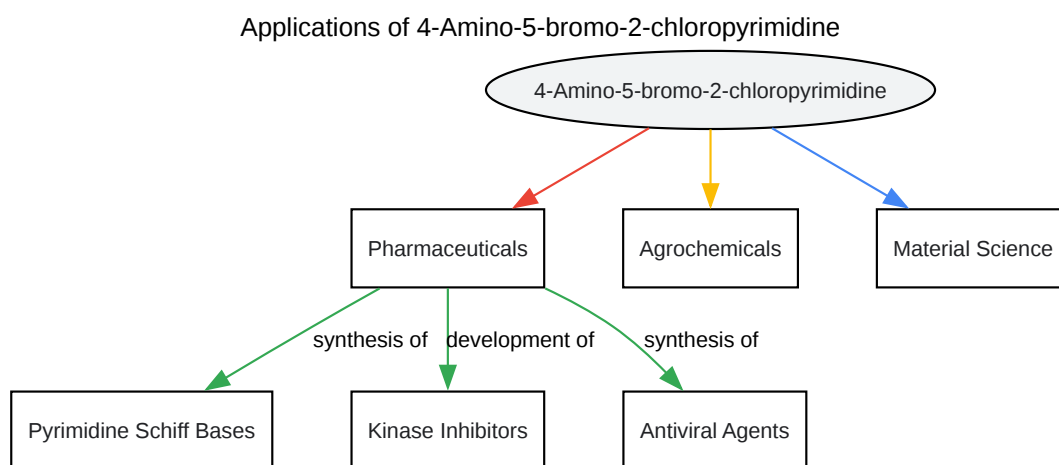
A detailed experimental protocol is as follows:

- Dissolution: Dissolve 5-bromo-2,4-dichloropyrimidine in a solvent mixture of N-hydroxysuccinimide (NHS) and methanol (MeOH).[1][2]
- Reaction: Stir the reaction mixture at room temperature.[1][2]
- Solvent Removal: After the reaction is complete, remove the solvent by distillation under reduced pressure.[1][2]
- Purification: Wash the resulting solid with deionized water (H<sub>2</sub>O) and dry it in a vacuum to obtain 5-bromo-2-chloropyrimidin-4-amine as a white solid in quantitative yield.[1][2]

Further purification can be achieved by silica gel column chromatography using an eluent such as ethyl acetate-hexane.[1][2]

## Applications in Research and Development

**4-Amino-5-bromo-2-chloropyrimidine** is a valuable research chemical and an important intermediate in the synthesis of various organic compounds.[1][2]



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Caption: Key Application Areas.

## Pharmaceutical Synthesis

This compound is a key intermediate in the synthesis of pharmaceuticals, particularly in the development of kinase inhibitors and antiviral agents.<sup>[11]</sup> It is used to create pyrimidine Schiff bases which have shown antibacterial, antioxidant, anti-inflammatory, and antifungal properties.<sup>[1][2]</sup>

## Agrochemical Innovation

In the agrochemical sector, **4-Amino-5-bromo-2-chloropyrimidine** is a versatile building block for new pesticides, herbicides, and plant growth regulators.<sup>[12]</sup> Its chemical structure allows for derivatization into a range of potent crop protection agents.<sup>[12]</sup>

## Safety and Handling

**4-Amino-5-bromo-2-chloropyrimidine** is classified as a substance that can cause skin and serious eye irritation, and may cause respiratory irritation.<sup>[5][13]</sup> It is harmful if swallowed or in contact with skin.<sup>[6][14]</sup>

## Precautionary Measures

When handling this chemical, the following precautions should be taken:

- Use only outdoors or in a well-ventilated area.<sup>[5][13]</sup>
- Wear protective gloves, protective clothing, eye protection, and face protection.<sup>[5][13]</sup>
- Avoid breathing dust, fume, gas, mist, vapors, or spray.<sup>[5][13]</sup>
- Wash skin thoroughly after handling.<sup>[5][13]</sup>

## Storage

Store in a well-ventilated place and keep the container tightly closed.<sup>[5]</sup> Recommended storage temperature is 2-8 °C.<sup>[14]</sup>

This guide provides a foundational understanding of **4-Amino-5-bromo-2-chloropyrimidine**. For more detailed information, researchers should consult the specific safety data sheets and technical documentation provided by chemical suppliers.

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